

An In-depth Technical Guide to 2-Methyl-4-nitrobenzotrifluoride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-4-nitrobenzotrifluoride

Cat. No.: B174539

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methyl-4-nitrobenzotrifluoride** (CAS No. 1960-52-7), a key intermediate in organic synthesis. This document collates available safety data, physical and chemical properties, and outlines a representative experimental protocol for its preparation. The information is intended to support researchers, scientists, and drug development professionals in the safe handling and effective utilization of this compound.

Chemical and Physical Properties

2-Methyl-4-nitrobenzotrifluoride is a substituted aromatic compound containing both a nitro group and a trifluoromethyl group. These functional groups significantly influence its reactivity and potential applications in the synthesis of more complex molecules. A summary of its key properties is presented below.

Property	Value	Source
CAS Number	1960-52-7	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C ₈ H ₆ F ₃ NO ₂	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	205.14 g/mol	--INVALID-LINK--
IUPAC Name	2-methyl-4-nitro-1-(trifluoromethyl)benzene	--INVALID-LINK--
Synonyms	2-Methyl-4-nitro-1-(trifluoromethyl)benzene	--INVALID-LINK--
Physical Form	Colorless to Yellow Liquid	--INVALID-LINK--
Purity	98%	--INVALID-LINK--
Storage Temperature	Room Temperature, Sealed in Dry Conditions	--INVALID-LINK--

Safety and Handling

While a complete Safety Data Sheet (SDS) for **2-Methyl-4-nitrobenzotrifluoride** is not readily available, GHS hazard information has been compiled from various chemical suppliers. It is imperative to handle this compound with the utmost care in a well-ventilated laboratory, preferably within a chemical fume hood, and to use appropriate personal protective equipment (PPE).

GHS Hazard Classification

Hazard Class	Hazard Statement	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07
Skin Irritation (Category 2)	H315: Causes skin irritation	GHS07
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	GHS07
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	GHS07

Source: --INVALID-LINK--, --INVALID-LINK-- (for a related isomer)

Precautionary Statements

The following precautionary statements are recommended based on the available GHS data for this compound and its isomers:

Type	Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. [1] P264: Wash skin thoroughly after handling. [1] P271: Use only outdoors or in a well-ventilated area. [1] P280: Wear protective gloves/protective clothing/eye protection/face protection. [1]
Response	P302+P352: IF ON SKIN: Wash with plenty of soap and water. [1] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] P312: Call a POISON CENTER or doctor if you feel unwell. [1]
Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed. [1] P405: Store locked up. [1]
Disposal	P501: Dispose of contents/container to an approved waste disposal plant. [1]

First Aid Measures

In case of exposure, the following first aid measures should be taken immediately:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Methyl-4-nitrobenzotrifluoride** is not published, a general method for the nitration of benzotrifluoride derivatives can be described. The following is a representative protocol based on established chemical principles for electrophilic aromatic substitution.

Synthesis of 2-Methyl-4-nitrobenzotrifluoride via Nitration

This procedure outlines the nitration of 2-methylbenzotrifluoride.

Materials:

- 2-Methylbenzotrifluoride
- Concentrated Nitric Acid (HNO_3)
- Concentrated Sulfuric Acid (H_2SO_4)
- Ice
- Dichloromethane (or other suitable organic solvent)
- Saturated Sodium Bicarbonate solution
- Anhydrous Magnesium Sulfate (or other suitable drying agent)

Procedure:

- In a flask equipped with a magnetic stirrer and a dropping funnel, cool concentrated sulfuric acid to 0-5 °C in an ice bath.
- Slowly add concentrated nitric acid to the sulfuric acid with continuous stirring, maintaining the low temperature. This creates the nitrating mixture.

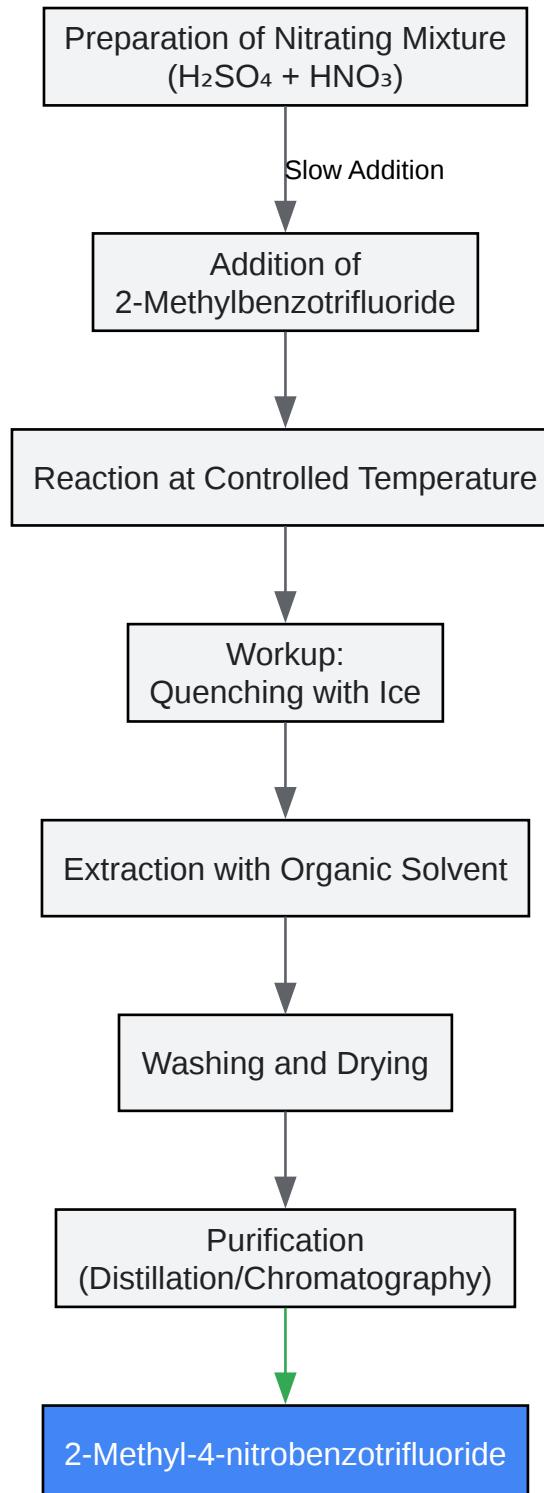
- Once the nitrating mixture is prepared, slowly add 2-methylbenzotrifluoride dropwise to the solution. The temperature should be carefully monitored and maintained between 0-10 °C to control the reaction rate and prevent over-nitration.
- After the addition is complete, allow the reaction mixture to stir at room temperature for a specified time to ensure the reaction goes to completion. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, pour the reaction mixture slowly over crushed ice with stirring.
- Separate the organic layer. Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with saturated sodium bicarbonate solution until the effervescence ceases, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- The crude product can be purified by fractional distillation or column chromatography to yield pure **2-Methyl-4-nitrobenzotrifluoride**.

This is a generalized protocol and should be adapted and optimized for specific laboratory conditions and scales.

Visualization of Relevant Pathways and Workflows

To aid in the understanding of the chemical processes and potential biological interactions of **2-Methyl-4-nitrobenzotrifluoride**, the following diagrams are provided.

Workflow for Electrophilic Nitration

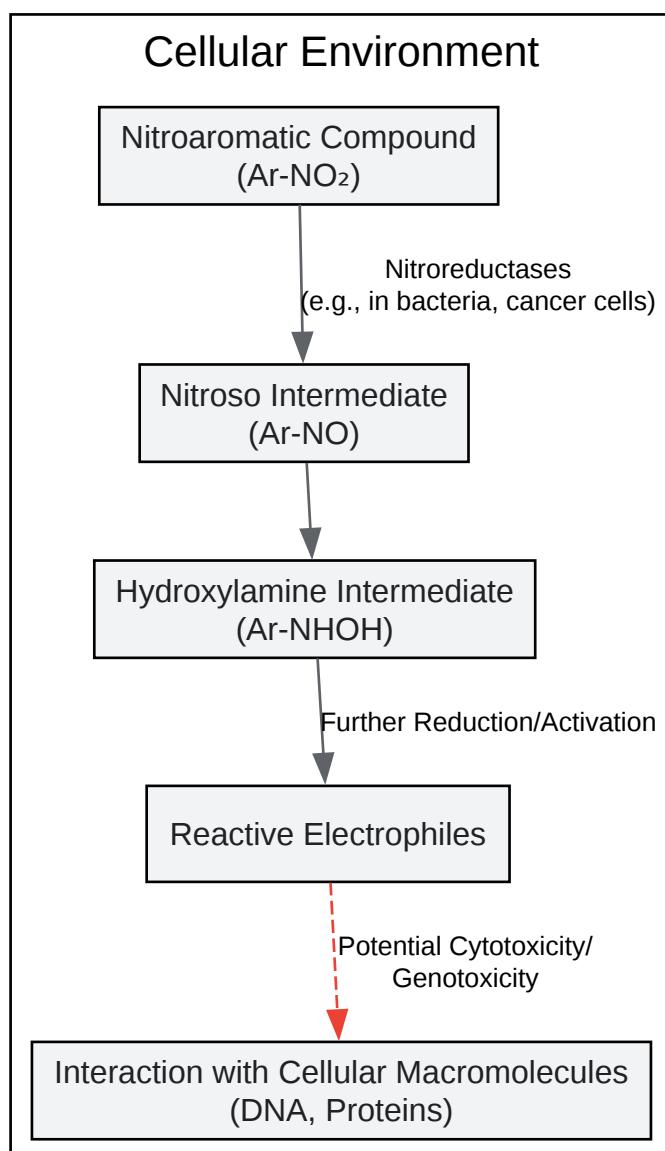


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Caption: A generalized workflow for the synthesis of **2-Methyl-4-nitrobenzotrifluoride** via electrophilic nitration.

While there is no specific information on signaling pathways involving **2-Methyl-4-nitrobenzotrifluoride**, nitroaromatic compounds, in general, can undergo metabolic activation. The following diagram illustrates a potential metabolic pathway. The biological activity of many nitroaromatic compounds is linked to the bioreduction of the nitro group.[\[2\]](#)

Potential Metabolic Activation of a Nitroaromatic Compound



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Caption: A simplified diagram illustrating the potential metabolic activation pathway of nitroaromatic compounds.

Conclusion

2-Methyl-4-nitrobenzotrifluoride is a valuable chemical intermediate. Due to the lack of a comprehensive, publicly available Safety Data Sheet, extreme caution is advised during its handling and use. The information provided in this guide, compiled from various sources, should serve as a starting point for its safe and effective application in research and development. Users are strongly encouraged to perform their own risk assessments and to consult all available safety information before use.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methyl-4-nitrobenzotrifluoride]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b174539#safety-data-sheet-for-2-methyl-4-nitrobenzotrifluoride>

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